

The Nicotinaldehyde Oxime Scaffold: A Technical Guide to Synthesis and Bio-Application

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Compound of Interest

Compound Name:	2-[(4-Methylphenyl)sulfanyl]nicotinaldehyde oxime
CAS No.:	477885-92-0
Cat. No.:	B2394420

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Executive Summary

This technical guide analyzes the structural utility, synthesis, and therapeutic applications of nicotinaldehyde oxime (3-pyridinealdoxime) derivatives. While historically overshadowed by their 2-isomer counterparts (e.g., Pralidoxime/2-PAM) in the treatment of organophosphate poisoning, the 3-substituted scaffold has emerged as a critical pharmacophore for developing blood-brain barrier (BBB) penetrating reactivators and novel metallopharmaceuticals.

Target Audience: Medicinal Chemists, Toxicologists, and Drug Discovery Scientists.

Part 1: The Chemical Architecture

The Isomeric Distinction

The core distinction of this scaffold lies in the position of the oxime group relative to the pyridine nitrogen.

- **2-PAM (Ortho):** The oxime is adjacent to the quaternary nitrogen. This facilitates rapid nucleophilic attack but often results in permanent cationic charge issues that limit BBB penetration.
- **Nicotinaldehyde Derivatives (Meta):** The 3-position offers a distinct geometry. When quaternized, the pKa of the oxime group shifts, often balancing nucleophilicity with the ability to traverse lipophilic membranes more effectively than the 2-isomers.

The Bis-Pyridinium Strategy

Modern drug development focuses on bis-pyridinium salts, where two pyridine rings are linked by an alkylene chain (typically propane or butane).

- **Role of the Linker:** The linker determines the binding affinity to the peripheral anionic site (PAS) of Acetylcholinesterase (AChE), acting as an anchor while the oxime moiety attacks the catalytic active site (CAS).
- **SAR Insight:** Linkers of 3-4 carbon atoms generally provide the optimal span for the oxime to reach the phosphorus atom in OP-inhibited enzymes.

Part 2: Synthesis Protocols

Core Synthesis: Nicotinaldehyde Oxime

This protocol describes the condensation of nicotinaldehyde with hydroxylamine to form the oxime precursor.

Reagents:

- Nicotinaldehyde (3-pyridinecarboxaldehyde)
- Hydroxylamine Hydrochloride (
)
- Sodium Carbonate (
) or NaOH

- Solvent: Ethanol/Water (1:1)

Step-by-Step Protocol:

- Dissolution: Dissolve 0.1 mol of nicotinaldehyde in 50 mL of ethanol.
- Activation: Dissolve 0.12 mol of Hydroxylamine HCl in 20 mL of water.
- Buffering: Slowly add
to the hydroxylamine solution until CO₂ evolution ceases (pH ~6-7).
- Reflux: Add the buffered hydroxylamine solution to the aldehyde solution. Reflux at 80°C for 2-4 hours. Monitor via TLC (Mobile phase: EtOAc/Hexane).
- Isolation: Evaporate ethanol under reduced pressure. The residue will precipitate upon cooling.
- Purification: Recrystallize from water/ethanol to yield white crystalline needles.
 - Validation: melting point 148–150 °C; ¹H NMR should show the aldoxime proton singlet around
8.2-8.5 ppm.

Advanced Synthesis: Bis-Quaternary Ammonium Salts

This step links the oxime to a second pyridine ring (or another oxime) to create high-affinity AChE reactivators.

Reagents:

- Nicotinaldehyde Oxime (from 2.1)
- Linker: 1,3-Dibromopropane or 1,4-Dibromobutane
- Solvent: Anhydrous Acetonitrile or DMF

Workflow:

- Setup: Dissolve 2 equivalents of Nicotinaldehyde Oxime in anhydrous acetonitrile.
- Alkylation: Add 1 equivalent of the dihalide linker dropwise under nitrogen atmosphere.
- Heating: Reflux at 80°C for 24–48 hours. The product often precipitates as it forms.
- Workup: Filter the precipitate while hot. Wash copiously with cold acetone to remove unreacted starting materials.
- Drying: Dry under vacuum over

.

Part 3: Mechanism of Action (AChE Reactivation)

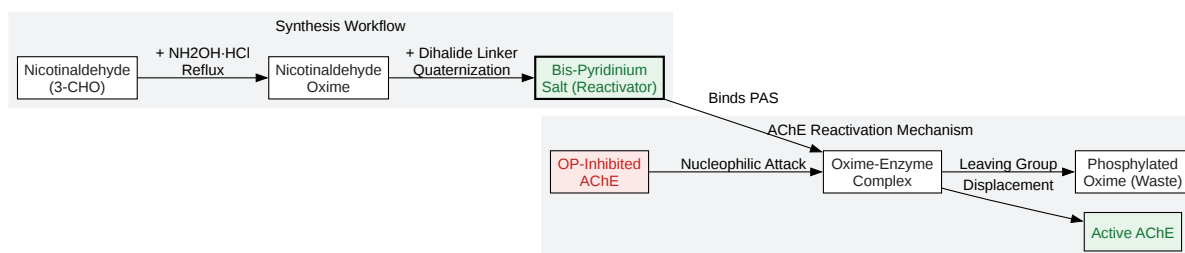
The primary utility of these derivatives is the reactivation of AChE inhibited by organophosphates (OP) like Sarin, VX, or pesticides.

The Nucleophilic Attack[1]

- Inhibition: The OP agent phosphorylates the Serine-203 residue in the AChE catalytic triad, blocking acetylcholine hydrolysis.[1]
- Approach: The bis-pyridinium oxime enters the active site gorge. One ring binds to the Peripheral Anionic Site (PAS), orienting the molecule.
- Reactivation: The oxime oxygen (nucleophile) attacks the phosphorus atom of the OP-enzyme adduct.
- Displacement: The bond between the enzyme and the OP is broken. The enzyme is restored to function, and a phosphorylated oxime (non-toxic byproduct) is released.

Visualization of the Pathway

The following diagram illustrates the synthesis and the reactivation mechanism.



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Caption: Figure 1.[1][2] Synthesis of bis-pyridinium reactivators and the nucleophilic displacement mechanism restoring AChE function.

Part 4: Emerging Applications (Metallomesogens & Antimicrobials)

Beyond toxicology, nicotinaldehyde oxime derivatives act as versatile ligands in coordination chemistry.

Metal Complexation

The nitrogen of the pyridine ring and the nitrogen/oxygen of the oxime group allow for multidentate chelation with transition metals (Cu, Ni, Co, Zn).

- **Antimicrobial Activity:** Zn(II) and Cu(II) complexes of nicotinaldehyde oxime derivatives have shown superior efficacy against *S. aureus* and *E. coli* compared to the free ligand. The chelation theory suggests that polarity of the metal ion is reduced by partial sharing of its positive charge with the donor groups, increasing lipophilicity and penetration into bacterial membranes.

Data Summary: Biological Activity

The following table summarizes the comparative efficacy of derivatives found in recent literature.

Compound Class	Target	Key Modification	Efficacy Metric
Bis-pyridinium (K-series)	AChE (VX-inhibited)	Propane linker (3C)	Reactivation > 40% (High)
Bis-pyridinium	AChE (Tabun-inhibited)	Butane linker (4C)	Reactivation < 10% (Low)
Cu(II)-Oxime Complex	S. aureus	Metal Chelation	MIC: 12.5 µg/mL
Zn(II)-Oxime Complex	E. coli	Metal Chelation	MIC: 25.0 µg/mL
Free Ligand	Bacteria	None	MIC: >100 µg/mL

Part 5: References

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